

Application Notes and Protocols: ORM-10962 in Heart Failure Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ORM-10962

Cat. No.: B15614163

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Introduction

ORM-10962 is a potent and highly selective inhibitor of the sodium-calcium exchanger (NCX). [1][2] The NCX is a critical component of cellular calcium homeostasis in cardiomyocytes, and its dysregulation is implicated in the pathophysiology of heart failure and associated arrhythmias. These notes provide an overview of the application of **ORM-10962** in experimental models relevant to heart failure, with a focus on its demonstrated effects on cardiac alternans, a precursor to life-threatening arrhythmias.

Mechanism of Action

ORM-10962 exerts its effects by inhibiting the NCX, which is responsible for the extrusion of calcium from the cardiomyocyte in exchange for sodium ions. In heart failure, altered intracellular sodium and calcium levels can lead to reverse-mode NCX activity, contributing to calcium overload and arrhythmogenesis. By blocking the NCX, **ORM-10962** can help to restore normal calcium handling. An important secondary effect of **ORM-10962** is the indirect reduction of the L-type calcium current (ICaL), which is thought to be mediated by calcium-driven inactivation.[3][4] This dual action contributes to its anti-arrhythmic properties.

Application in Heart Failure Models

The primary application of **ORM-10962** in the context of heart failure has been in the study of cardiac alternans.[3][4][5][6] Alternans, a beat-to-beat alternation in action potential duration (APD) and calcium transient (CaT) amplitude, is a known pro-arrhythmic phenomenon exacerbated in heart failure.[3][4]

Attenuation of Cardiac Alternans

Studies have demonstrated that **ORM-10962** effectively attenuates both APD and CaT alternans in isolated canine ventricular myocytes and papillary muscle preparations.[3][4][6] Furthermore, computational modeling of a human heart failure cell has corroborated these findings, showing that simulated application of **ORM-10962** reduces alternans.[3][4][5][6] The mechanism for this is believed to be a reduction in the refractoriness of sarcoplasmic reticulum (SR) calcium release.[3][5][6]

Quantitative Data Summary

The following tables summarize the key quantitative findings from studies investigating the effects of **ORM-10962**.

Table 1: Inhibitory Concentrations of **ORM-10962** on NCX

Parameter	Value	Species/Cell Type	Reference
IC50 (reverse mode)	67 nM	Dog ventricular myocytes	[1]
IC50 (forward mode)	55 nM	Dog ventricular myocytes	[1]

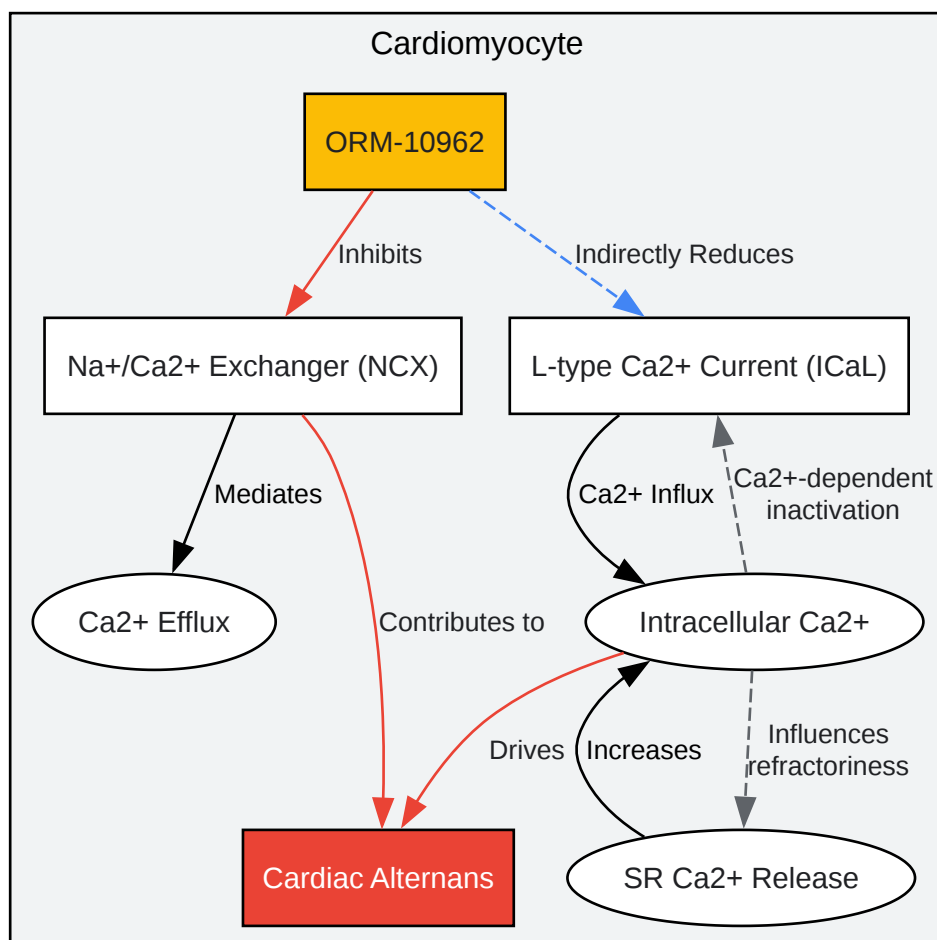
Table 2: Effect of **ORM-10962** on Cardiac Alternans in a Simulated Heart Failure Cell Model

Condition	Alternans Onset (Basic Cycle Length)	Reference
Heart Failure (HF)	310 ms	[4]
HF + Simulated ORM-10962	330 ms	[4]

Simulated **ORM-10962** treatment was modeled as a 50% reduction in NCX availability and a 65% reduction in ICaL availability.[4]

Signaling Pathway and Experimental Workflow

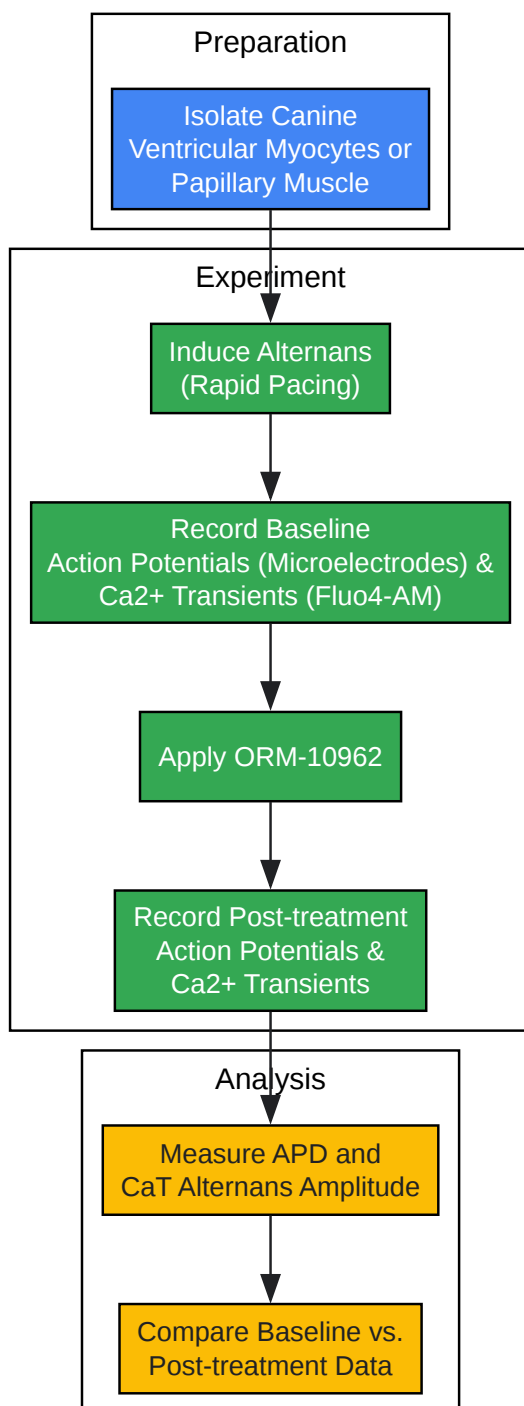
Signaling Pathway of ORM-10962 in a Cardiomyocyte



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Caption: Signaling pathway of **ORM-10962** in a cardiomyocyte.

Experimental Workflow for Studying ORM-10962 Effects on Cardiac Alternans



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- To cite this document: BenchChem. [Application Notes and Protocols: ORM-10962 in Heart Failure Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614163/docs#application-notes-and-protocols-orm-10962-in-heart-failure-models\]](https://www.benchchem.com/product/b15614163/docs#application-notes-and-protocols-orm-10962-in-heart-failure-models)

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